

# An In-depth Technical Guide to 4-Methylthiophene-2-carboxylic Acid

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## Compound of Interest

Compound Name: 4-Methylthiophene-2-carboxylic acid

Cat. No.: B077489

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties and synthetic methodologies related to **4-Methylthiophene-2-carboxylic acid**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.

## Core Properties of 4-Methylthiophene-2-carboxylic Acid

**4-Methylthiophene-2-carboxylic acid** is a white to beige powder. Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Melting Point	122 - 126 °C	[1]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>2</sub> S	[1]
Molecular Weight	142.18 g/mol	[1]
CAS Number	14282-78-1	[1]
Purity	96 - 103% (Assay by titration)	[1]
Appearance	White to beige powder	[1]

## Experimental Protocols

### Determination of Melting Point

A standard method for determining the melting point of an organic solid like **4-Methylthiophene-2-carboxylic acid** involves the capillary method.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) or Thiele tube
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the crystalline **4-Methylthiophene-2-carboxylic acid** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup:
  - Melting Point Apparatus: The capillary tube is inserted into the heating block of the apparatus.
  - Thiele Tube: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- Heating and Observation: The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear

liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow.

## Synthesis of 4-Methylthiophene-2-carboxylic Acid

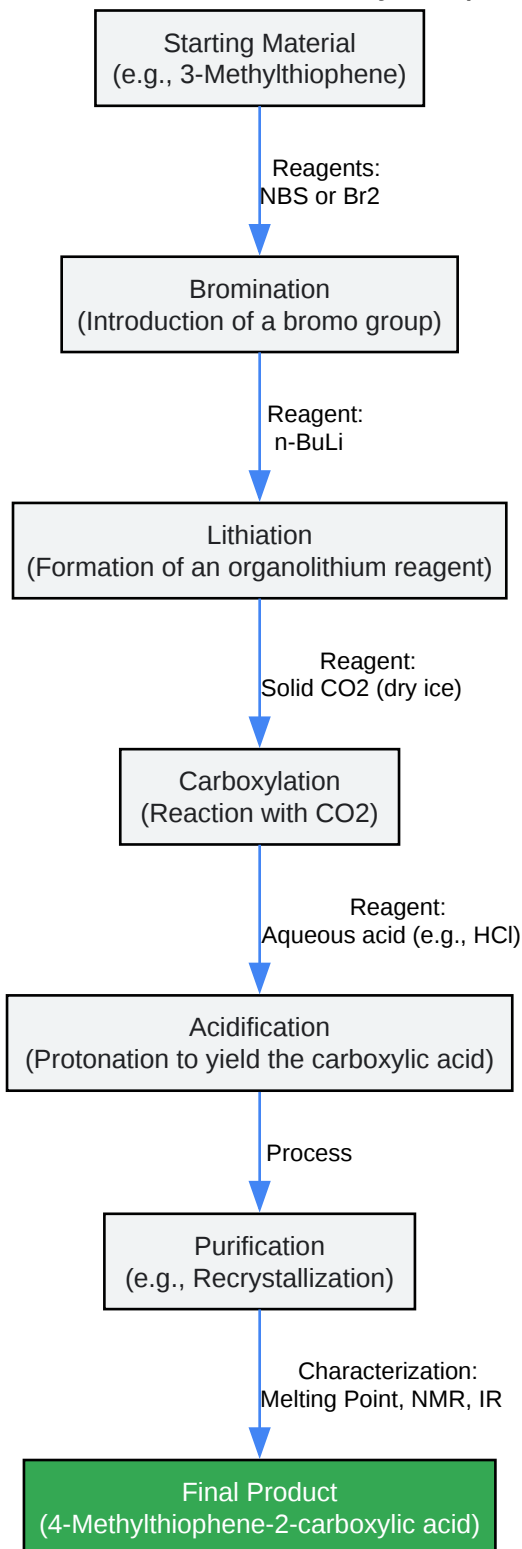
A common synthetic route to **4-Methylthiophene-2-carboxylic acid** involves the carboxylation of a suitable thiophene precursor. One established method is the lithiation of 3-bromothiophene followed by reaction with carbon dioxide, and subsequent methylation. While a specific protocol for the 4-methyl derivative is not readily available, a general procedure for a related compound, 4-bromo-3-methyl-2-thiophenecarboxylic acid, can be adapted. This involves the formation of a Grignard reagent from a dibrominated thiophene, followed by carboxylation.

A plausible synthetic pathway for **4-Methylthiophene-2-carboxylic acid** is outlined below.

## Logical Workflow for Synthesis

The synthesis of **4-Methylthiophene-2-carboxylic acid** can be logically structured as a multi-step process starting from a commercially available precursor. The following diagram illustrates a conceptual workflow for its preparation.

## Conceptual Synthesis Workflow for 4-Methylthiophene-2-carboxylic Acid



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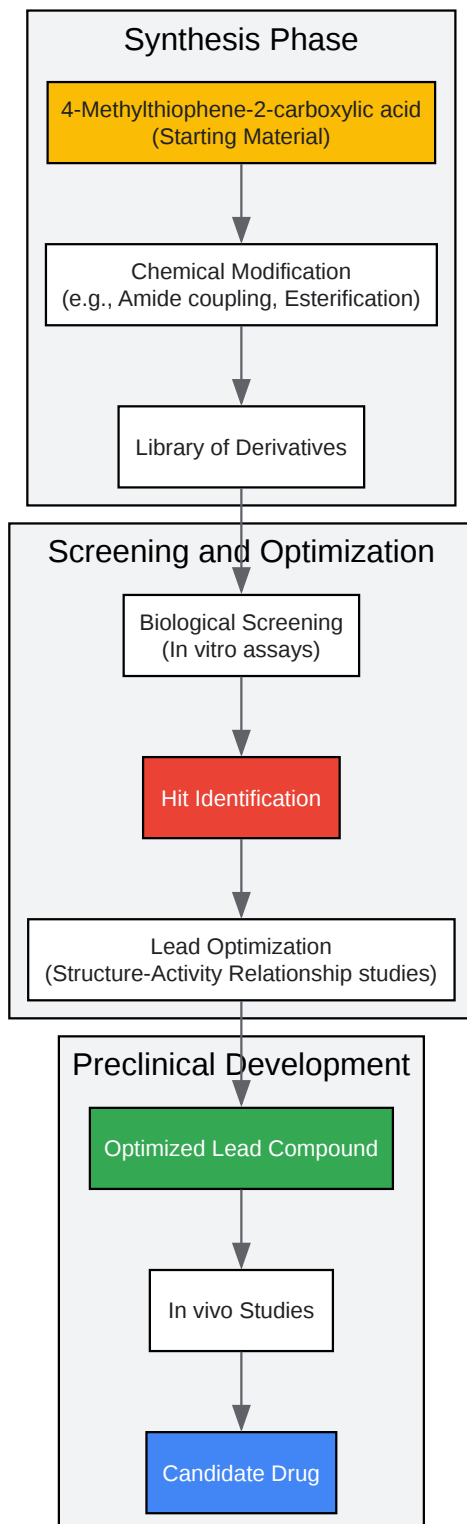
Caption: Conceptual workflow for the synthesis of **4-Methylthiophene-2-carboxylic acid**.

## Role in Drug Development

**4-Methylthiophene-2-carboxylic acid** serves as a crucial building block in the synthesis of more complex molecules with potential therapeutic applications. Its thiophene ring is a common scaffold in medicinal chemistry, often used as a bioisostere for a phenyl ring, which can modulate the pharmacokinetic and pharmacodynamic properties of a drug candidate.

The general workflow for utilizing this compound in a drug discovery program is depicted below.

## Role of 4-Methylthiophene-2-carboxylic Acid in Drug Discovery

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Caption: General workflow for the use of **4-Methylthiophene-2-carboxylic acid** in drug discovery.

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## References

- 1. d-nb.info [d-nb.info]
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